

methyl nitrite thermal decomposition products

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Methyl nitrite

CAS No.: 624-91-9

Cat. No.: S574761

Get Quote

Decomposition Mechanisms and Products

The thermal decomposition of **methyl nitrite** proceeds through distinct pathways, with the primary mechanism involving a simple bond cleavage. Secondary reactions further transform the initial products.

Mechanism Type	Reaction Pathway	Key Products
Primary Unimolecular Decomposition	$\text{CH}_3\text{ONO} \rightarrow \text{CH}_3\text{O}\cdot + \text{NO}$	Methoxy radical ($\text{CH}_3\text{O}\cdot$), Nitric oxide (NO)
Secondary Radical Decomposition	$\text{CH}_3\text{O}\cdot \rightarrow \text{CH}_2\text{O} + \text{H}\cdot$	Formaldehyde (CH_2O), Hydrogen radical ($\text{H}\cdot$)
Secondary Radical Recombination	$\text{H}\cdot + \text{NO}_2 \rightarrow \text{HNO}_2$	Nitrous acid (HNO_2)
Roaming Isomerization Pathway	$\text{CH}_3\text{NO}_2 \rightarrow [\text{CH}_3\text{ONO}]^* \rightarrow \text{CH}_3\text{O}\cdot + \text{NO}$	Methoxy radical ($\text{CH}_3\text{O}\cdot$), Nitric oxide (NO)

The core finding from multiple studies is that the initial step of MN thermal decomposition is the rupture of the O–N bond, leading to the formation of a methoxy radical and nitric oxide [1]. This step is highly exothermic. The resulting methoxy radical is unstable and can quickly decompose to form formaldehyde and a hydrogen radical [2]. The presence of oxide gases like NO_2 can influence the exact product distribution [2].

The roaming mechanism for **nitromethane** (CH_3NO_2) provides context for related chemistry. This pathway involves a dynamically controlled isomerization where the nearly dissociated fragments reorient and form **methyl nitrite** as a high-energy intermediate, which then decomposes to the same methoxy radicals and NO [3].

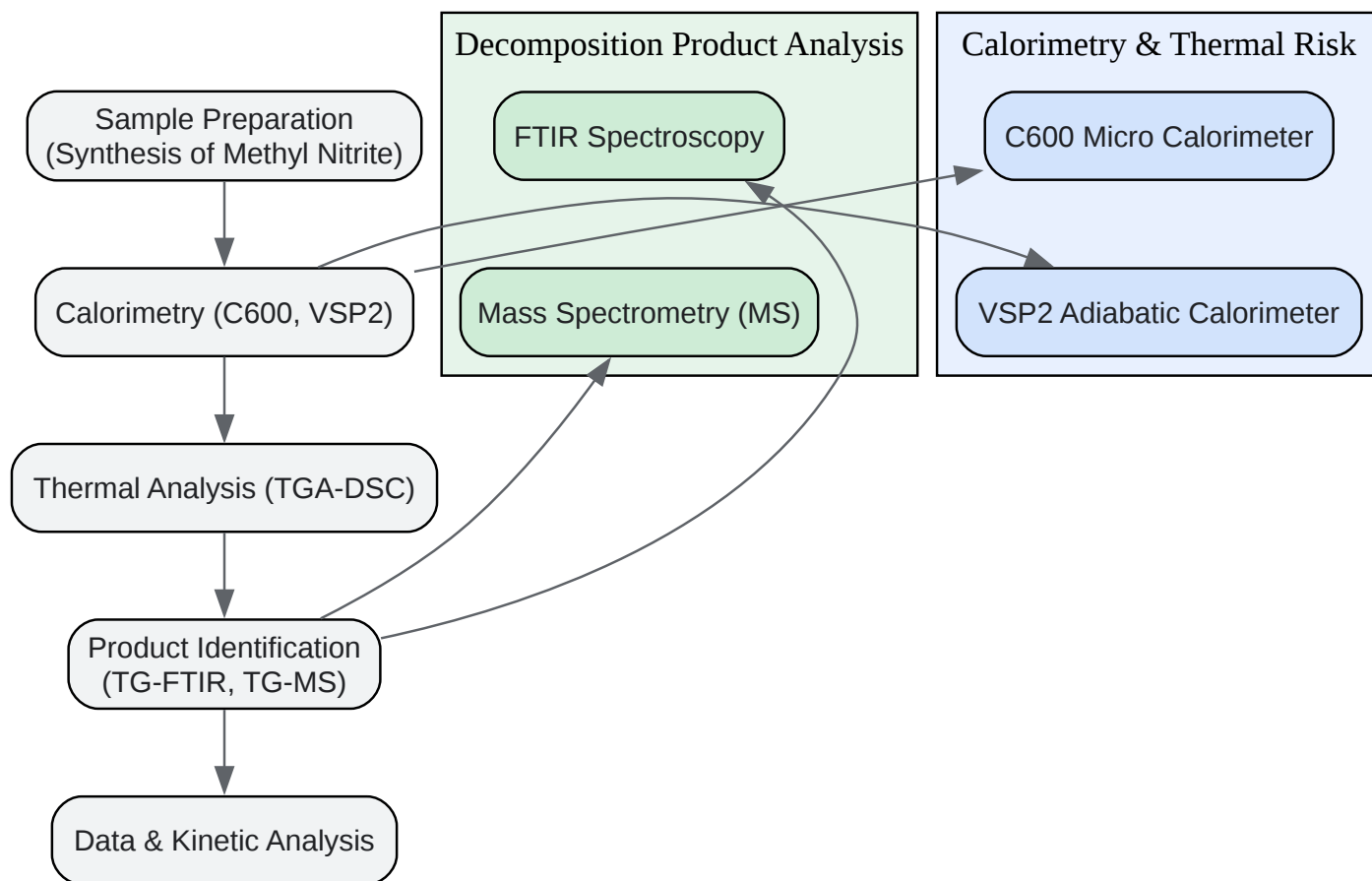
Quantitative Data and Thermal Hazards

Experimental data confirms the thermal decomposition process is intense and hazardous. The table below summarizes key quantitative findings.

Parameter	Value / Condition	Significance / Note
Total Heat Release	$\sim 4300 \text{ J}\cdot\text{g}^{-1}$	Indicates high explosion potential [1]
Initial Decomposition Temperature	Decreases with increasing pressure	Runaway reaction more likely at higher pressure [1]
Safe Concentration Limit	Below 20%	Recommended to prevent explosion [1]
Main Gaseous Products	N_2 , CO_2 , N_2O , CH_2O , NO (from similar nitrate esters)	Identified via TG-FTIR and TG-MS techniques [4]

Experimental Analysis Methods

Researchers use advanced calorimetry and analytical techniques to study MN's thermal stability and decomposition mechanism.



[Click to download full resolution via product page](#)

Experimental workflow for thermal risk and decomposition analysis

Key experimental details from the research include:

- **Sample Preparation:** **Methyl nitrite** was prepared in the laboratory by reacting sodium nitrite solution with a mixture of methanol and nitric acid [1].
- **Calorimetry:** The C600 microcalorimeter measures heat flow and is suited for studying thermal stability. The VSP2 (Vent Sizing Package 2) adiabatic calorimeter is used to simulate runaway reactions under adiabatic conditions, tracking temperature and pressure changes over time to assess thermal hazard severity [1].
- **Product Identification:** Techniques like **TG-FTIR (Thermogravimetry-Fourier Transform Infrared Spectroscopy)** and **TG-MS (Thermogravimetry-Mass Spectrometry)** are standard for identifying gaseous decomposition products (e.g., CH_2O , NO , N_2O , CO_2) in real-time during controlled heating of energetic materials [4].

Key Implications for Research and Safety

- **Process Safety:** The high heat release and pressure-dependent decomposition necessitate careful process design. Maintaining concentrations below 20% and implementing rigorous pressure control are critical safety measures [1].
- **Atmospheric Chemistry:** As a volatile compound, understanding its decomposition paths is important for modeling atmospheric reactions and its role in photochemical pollution [1].
- **Energetic Materials & Combustion:** The exothermic nature and radical products make **methyl nitrite** relevant for understanding combustion processes and the behavior of more complex nitrate esters [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Research on thermal risk and decomposition behavior of ... [sciencedirect.com]
2. The methyl nitrite decomposition flame [sciencedirect.com]
3. CASPT2 Study of the Unimolecular Reactions ... [mdpi.com]
4. Thermal behavior and decomposition mechanism of three ... [pure.bit.edu.cn]

To cite this document: Smolecule. [methyl nitrite thermal decomposition products]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b574761#methyl-nitrite-thermal-decomposition-products>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com